

Application Notes and Protocols for Benzpyrimoxan in the Management of Rice Planthoppers

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Compound of Interest

Compound Name: *Benzpyrimoxan*

Cat. No.: *B6230765*

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Introduction

Benzpyrimoxan is a novel insecticide belonging to the benzyloxypyrimidine chemical class, developed by Nihon Nohyaku Co., Ltd.[1] It exhibits high efficacy against various species of rice planthoppers, which are significant pests in major rice-producing regions of Asia.[2][3] Notably, **Benzpyrimoxan** is effective against planthopper populations that have developed resistance to existing insecticides, making it a valuable tool for insecticide resistance management (IRM) and integrated pest management (IPM) programs.[2][3] This document provides detailed application notes and experimental protocols for the use of **Benzpyrimoxan** against rice planthoppers.

Mode of Action

Benzpyrimoxan possesses a novel mode of action, classified as an ecdysone titer disruptor.[4] It interferes with the metabolism of ecdysone, a crucial hormone regulating molting in insects. This disruption leads to abnormally high levels of ecdysone during the molting process, which ultimately causes mortality in the nymphal stages.[4] The insecticidal symptoms of **Benzpyrimoxan** are distinct from other insect growth regulators like buprofezin.[5][6] Affected nymphs turn blackish, and their exuviae remain attached to the posterior of their bodies.[5]

Importantly, **Benzpyrimoxan** does not exhibit cross-resistance with existing insecticides, indicating a different target site and mechanism.[\[2\]](#)

Data Presentation

Table 1: Insecticidal Spectrum of Benzpyrimoxan

Pest Species	Common Name	Stage	LC50 (mg a.i./L)
<i>Nilaparvata lugens</i>	Brown Planthopper (BPH)	Nymph	0.1 - 0.3
<i>Sogatella furcifera</i>	White-backed Planthopper (WBPH)	Nymph	0.3 - 1
<i>Laodelphax striatellus</i>	Small Brown Planthopper (SBPH)	Nymph	0.3 - 1
<i>Nephotettix cincticeps</i>	Green Rice Leafhopper	Nymph	3 - 10
<i>Aphis gossypii</i>	Cotton Aphid	Mixed	30 - 100
<i>Bemisia tabaci</i> (type Q)	Sweetpotato Whitefly	Egg	30 - 100

Source: Adapted from Satoh et al., 2017[\[2\]](#)

Table 2: Efficacy of Benzpyrimoxan against Resistant Planthopper Strains

Pest Species	Strain	LC90 (mg a.i./L)	Resistance Ratio (R/S)
Brown Planthopper (Nilaparvata lugens)	Resistant (2018)	1 - 3	3
Susceptible (1983)	0.3 - 1		
Small Brown Planthopper (Laodelphax striatellus)	Resistant (2018)	3	<3
Susceptible (1969)	1 - 3		

Source: Adapted from Nihon Nohyaku Co., Ltd. presentation^[6]

Table 3: Field Efficacy of Benzpyrimoxan against Brown Planthopper (BPH) in Japan (2015)

Treatment	Dosage (g a.i./ha)	Mean No. of BPH per 10 hills (14 DAT)	% Control (14 DAT)
Benzpyrimoxan	50	15.2	95.5
Benzpyrimoxan	75	8.7	97.4
Standard Insecticide	-	120.5	64.1
Untreated Control	-	335.8	-

DAT: Days After Treatment. Source: Adapted from Satoh et al., 2017^[2]

Experimental Protocols

Laboratory Bioassay for Insecticidal Activity

This protocol is adapted from the feed-dipping and rice stem dipping methods to determine the lethal concentration (LC50/LC90) of **Benzpyrimoxan** against rice planthopper nymphs.

Materials:

- **Benzpyrimoxan** technical grade or formulated product
- Acetone (for dissolving technical grade)
- Distilled water
- Wetting agent (e.g., Triton X-100)
- Rice seedlings (susceptible variety, 2-3 leaf stage)
- Glass tubes or petri dishes
- Third-instar planthopper nymphs
- Environmental chamber (25±1°C, 60-70% RH, 16L:8D photoperiod)

Procedure:

- Preparation of Test Solutions:
 - For technical grade **Benzpyrimoxan**, prepare a stock solution in acetone.
 - Prepare a series of dilutions from the stock solution or the formulated product with distilled water containing a wetting agent (e.g., 0.01%).
 - Include a control treatment with only distilled water and the wetting agent.
- Treatment of Rice Seedlings:
 - Bundle 3-5 rice seedlings together.
 - Dip the seedlings into the test solutions for 30 seconds, ensuring complete coverage.
 - Air-dry the treated seedlings for at least 30 minutes.
- Insect Inoculation:

- Place the roots of the treated seedlings in a water-soaked cotton ball to maintain freshness.
- Place the seedlings inside a glass tube or petri dish.
- Introduce 10-20 third-instar planthopper nymphs into each container.
- Seal the containers with a breathable material (e.g., cotton plug or fine mesh).
- Incubation and Assessment:
 - Maintain the treated insects in an environmental chamber under the specified conditions. [\[2\]](#)
 - Assess mortality 5-7 days after treatment. [\[2\]](#) Nymphs that are unable to move when prodded with a fine brush are considered dead.
 - Record the number of dead and live nymphs for each concentration.
- Data Analysis:
 - Correct for control mortality using Abbott's formula if necessary.
 - Perform probit analysis to calculate the LC50 and LC90 values and their 95% confidence intervals.

Field Efficacy Trial

This protocol outlines the methodology for evaluating the field performance of **Benzpyrimoxan**.

Materials:

- **Benzpyrimoxan** formulated product
- Knapsack sprayer or other suitable application equipment
- Plot demarcation materials (e.g., stakes, flags)

- Data collection sheets

Procedure:

- Experimental Design and Plot Setup:
 - Select a rice field with a history of planthopper infestation.
 - Design the experiment using a randomized complete block design with at least three replications.
 - Demarcate individual plots of a suitable size (e.g., 5m x 5m) with buffer zones to prevent spray drift.
- Pre-treatment Assessment:
 - One day before application, assess the initial planthopper population in each plot.
 - Randomly select 10-20 hills per plot and count the number of planthopper nymphs and adults.
- Insecticide Application:
 - Apply **Benzpyrimoxan** at the recommended dosages (e.g., 50-75 g a.i./ha).[\[2\]](#)
 - Ensure thorough coverage of the rice plants, especially the basal parts where planthoppers congregate.
 - Include a standard insecticide treatment and an untreated control for comparison.
- Post-treatment Assessment:
 - Assess planthopper populations at regular intervals after application (e.g., 3, 7, 14, and 21 days after treatment).
 - Use the same sampling method as the pre-treatment assessment.
- Efficacy Calculation:

- Calculate the percent control for each treatment at each assessment date using the Henderson-Tilton formula or a similar method.

Resistance Monitoring Protocol

This protocol is a modification of standard resistance monitoring techniques for rice planthoppers, adapted for **Benzpyrimoxan**.

Materials:

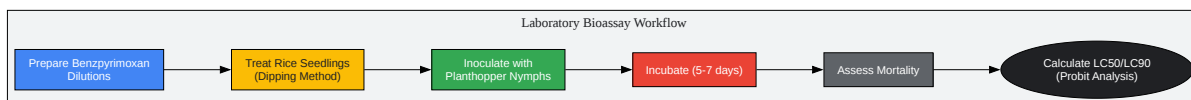
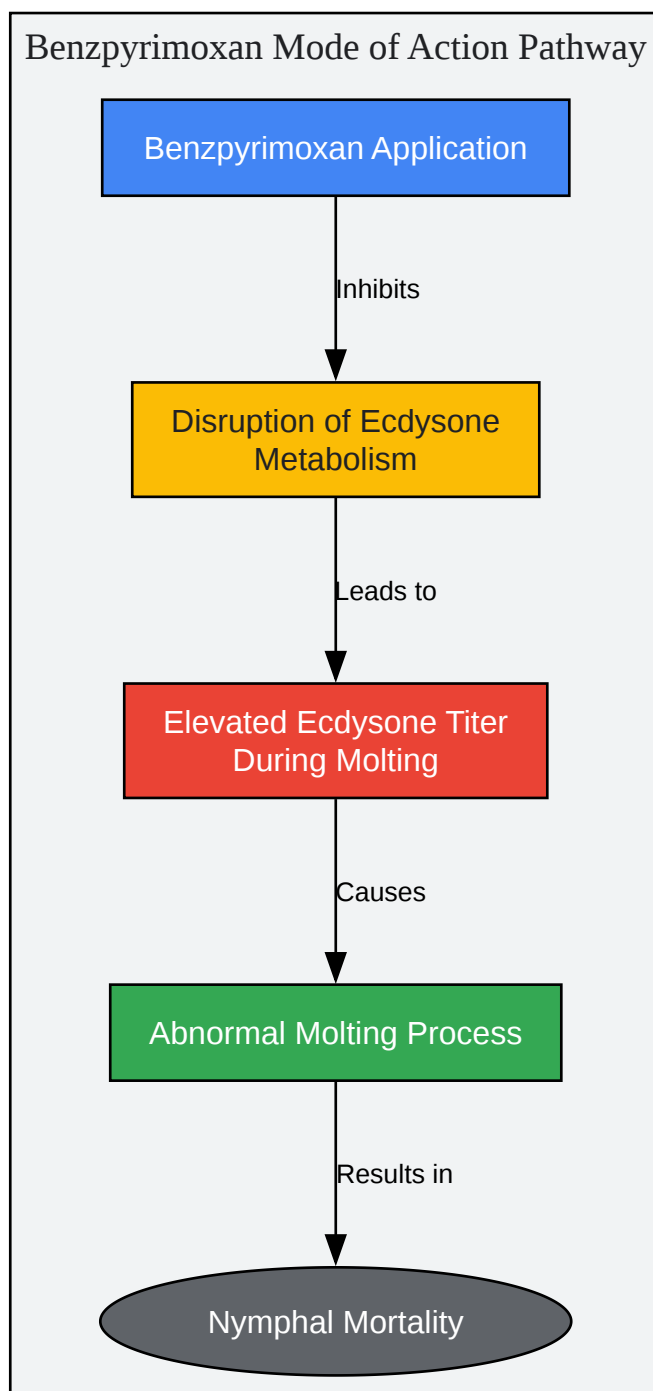
- Planthopper populations collected from different geographical locations.
- Laboratory bioassay materials as described in Protocol 1.
- A susceptible baseline planthopper population.

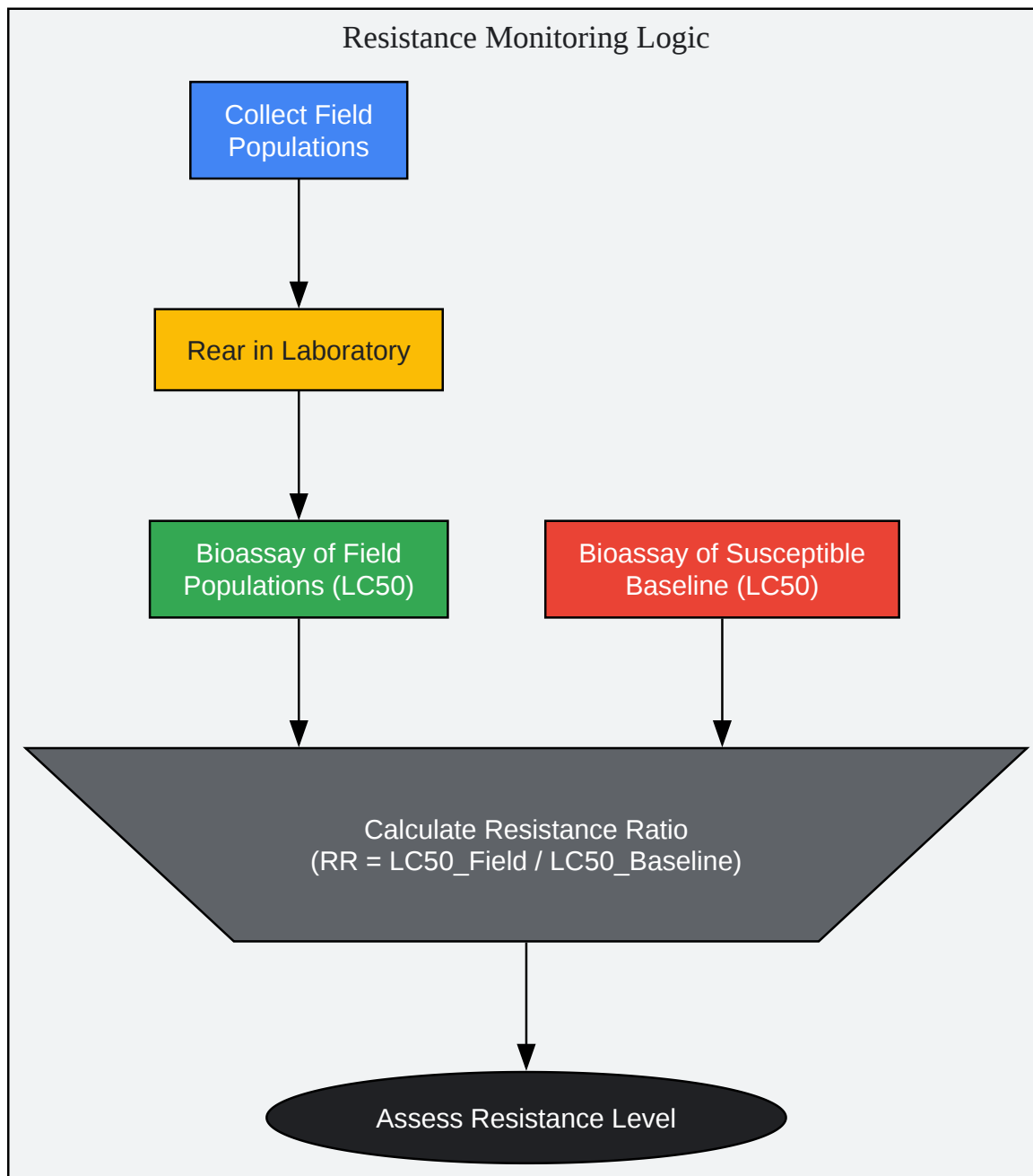
Procedure:

- Population Collection and Rearing:
 - Collect planthoppers from various rice-growing regions.
 - Rear each population on susceptible rice seedlings in the laboratory for at least one generation to acclimatize them.
- Baseline Susceptibility:
 - Establish and maintain a susceptible baseline population that has not been exposed to insecticides.
 - Determine the baseline LC50 of **Benzpyrimoxan** for this susceptible population using the laboratory bioassay protocol.
- Bioassay of Field Populations:
 - Conduct laboratory bioassays with the field-collected populations using the same protocol as for the baseline population.
 - Determine the LC50 value for each field population.

- Calculation of Resistance Ratio:
 - Calculate the Resistance Ratio (RR) for each field population using the following formula:
 - $RR = (\text{LC50 of the field population}) / (\text{LC50 of the susceptible baseline population})$
- Interpretation of Results:
 - An RR value greater than 1 indicates some level of resistance. Categorize the resistance levels (e.g., low, moderate, high) based on established thresholds.

Mandatory Visualizations





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